Synthesis of 4-(2-Methoxyethoxy)indoline from 4-hydroxyindoline

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Compound of Interest

Compound Name:	*4-(2-Methoxyethoxy)indoline*
CAS No.:	*2097946-62-6*
Cat. No.:	*B1475854*

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Application Note: Regioselective Synthesis of **4-(2-Methoxyethoxy)indoline**

Executive Summary

This application note details the robust, regioselective synthesis of **4-(2-methoxyethoxy)indoline** starting from 4-hydroxyindoline. This moiety is a critical pharmacophore in various kinase inhibitors and GPCR ligands (e.g., serotonin modulators).

The core synthetic challenge lies in the competing nucleophilicity of the indoline nitrogen (

) and the phenolic oxygen (

). While phenols are generally more acidic, the secondary amine of the indoline is highly nucleophilic and prone to alkylation under standard basic conditions. To ensure high regioselectivity and process reliability, this protocol utilizes a Protection-Alkylation-Deprotection (PAD) strategy.

Strategic Analysis & Mechanism

The Selectivity Challenge

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Direct alkylation of 4-hydroxyindoline with 1-bromo-2-methoxyethane using simple bases (e.g.,

) often results in a mixture of products:

- Target:

  -alkylated product.

- Impurity A:

  -alkylated product (kinetic preference in some solvents).

- Impurity B:

  -dialkylated product.

pKa Context:

- Phenol (

  ): pKa

  10

- Indoline (

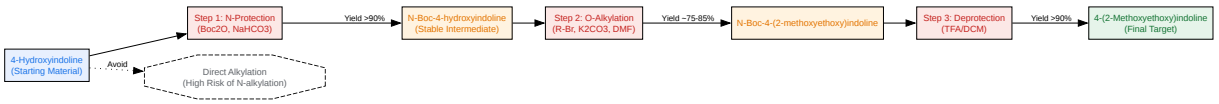
  ): Conjugate acid pKa

  5 (The amine itself is neutral but nucleophilic).

To guarantee the integrity of the final material, the nitrogen must be temporarily masked. We employ the tert-butyloxycarbonyl (Boc) protecting group due to its orthogonality to the basic alkylation conditions and facile removal.

Synthetic Pathway Visualization

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Figure 1: The Protection-Alkylation-Deprotection (PAD) workflow ensures regioselectivity.

Experimental Protocols

Step 1: N-Protection (Synthesis of N-Boc-4-hydroxyindoline)

Objective: Mask the nucleophilic nitrogen.

Reagents:

- 4-Hydroxyindoline (

  equiv)
- Di-tert-butyl dicarbonate (

) (

  equiv)
- Sodium Bicarbonate (

) (

  equiv)
- Solvent: THF/Water (1:1 v/v)

Procedure:

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- Dissolve 4-hydroxyindoline in THF/Water (1:1).
- Add

  followed by slow addition of

  at

  .
- Warm to room temperature (RT) and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 7:3).
- Workup: Dilute with water, extract with EtOAc (

). Wash organics with brine, dry over

  , and concentrate.
- Purification: Usually not required. Recrystallize from Hexane/EtOAc if necessary.

Step 2: O-Alkylation (The Critical Step)

Objective: Install the methoxyethyl ether chain.

Reagents:

- N-Boc-4-hydroxyindoline (Intermediate 1) (

  equiv)
- 1-Bromo-2-methoxyethane (

  equiv)
- Potassium Carbonate (

) (

  equiv) — Must be anhydrous/finely ground.
- Potassium Iodide (

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) (

equiv) — Finkelstein catalyst.

- Solvent: DMF (Anhydrous)

Procedure:

- Charge N-Boc-4-hydroxyindoline and

  into a flask.
- Add anhydrous DMF under Nitrogen/Argon atmosphere.
- Add

  and 1-bromo-2-methoxyethane.
- Heat to 60–70°C for 12–16 hours.
  - Note: Do not exceed 90°C to avoid Boc thermal instability.
- Workup: Cool to RT. Pour into ice water (precipitate may form). Extract with EtOAc.
  - Critical Wash: Wash the organic layer extensively with water (

) and LiCl solution to remove DMF.
- Purification: Flash column chromatography (Silica, 0-30% EtOAc in Hexane).

Step 3: N-Deprotection

Objective: Reveal the secondary amine.

Reagents:

- N-Boc-**4-(2-methoxyethoxy)indoline** (Intermediate 2)
- Trifluoroacetic Acid (TFA) (

  equiv)

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- Solvent: Dichloromethane (DCM)

Procedure:

- Dissolve Intermediate 2 in DCM at

  .
- Add TFA dropwise.
- Stir at RT for 2 hours.
- Workup: Concentrate in vacuo to remove excess TFA.
- Free Basing (Crucial): Redissolve residue in DCM, wash with saturated

  until aqueous pH is basic. Dry organic layer and concentrate.[1]
- Storage: Store under inert gas at -20°C (Indolines are oxidation-sensitive).

Process Data & Quality Control

Table 1: Critical Process Parameters (CPP)

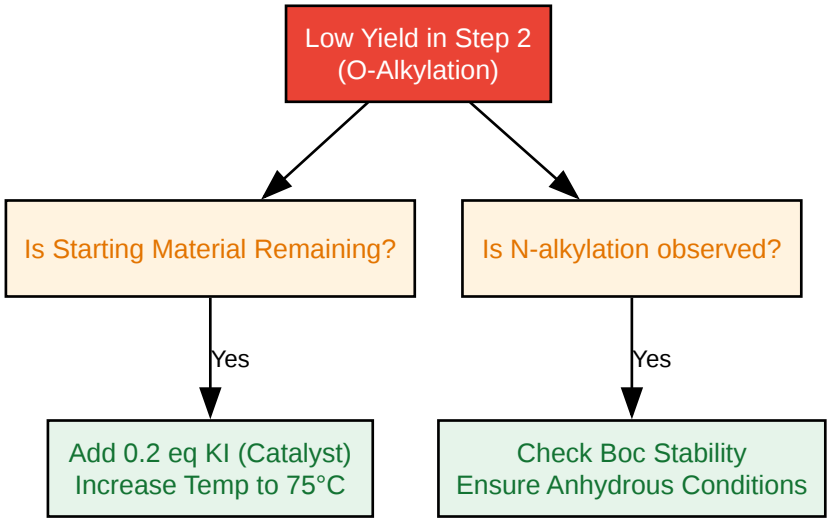
Parameter	Range	Impact on Quality
Step 2 Temperature	60–75°C	<60°C: Slow reaction. >80°C: Risk of Boc cleavage.
Water Content (Step 2)	<0.1%	Water consumes alkyl halide; reduces yield.
Stoichiometry (Base)	2.5–3.0 eq	Insufficient base leads to incomplete conversion.
Atmosphere	or	Indolines oxidize to indoles in air (pink/dark discoloration).

Table 2: Expected Analytical Specifications

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Test	Method	Acceptance Criteria
Identity	1H NMR (DMSO-d6)	6.5-7.0 (Ar-H), 4.0 (O-CH2), 3.3 (OCH3).
Purity	HPLC (UV 254nm)	>95% Area
Appearance	Visual	Pale yellow to off-white oil or low-melting solid.

Troubleshooting Guide



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Figure 2: Decision tree for optimizing the alkylation step.

References

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- Vertex Pharmaceuticals.Indole Derivatives as Modulators of CFTR. WO2010065717. (Describes analogous synthesis of alkoxy-indoles).

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- Li, J. J.Name Reactions: A Collection of Detailed Mechanisms and Synthetic Applications; Springer, 2009.

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Sources

- 1. EP0233413A2 - 3-(2-Aminoethyl)indole and -indoline derivatives, processes for their preparation and pharmaceutical compositions containing them - Google Patents [patents.google.com]
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